

An In-depth Technical Guide to the ISX Protein-Protein Interaction Network

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Compound of Interest

Compound Name: ISX-1

Cat. No.: B1672651

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Introduction

The Intestine-Specific Homeobox (ISX) protein is a transcription factor that plays a crucial role in regulating gene expression, particularly in the intestine.^{[1][2]} Emerging research has highlighted its multifaceted involvement in vital biological processes, including vitamin A metabolism, immune regulation, and the pathogenesis of diseases such as hepatocellular carcinoma.^{[1][3][4]} Understanding the intricate network of protein-protein interactions (PPIs) involving ISX is paramount for elucidating its mechanisms of action and for the development of novel therapeutic strategies. This technical guide provides a comprehensive overview of the current knowledge of the ISX protein-protein interaction network, detailing key signaling pathways, experimental methodologies, and available interaction data.

Core Functions and Signaling Pathways of ISX

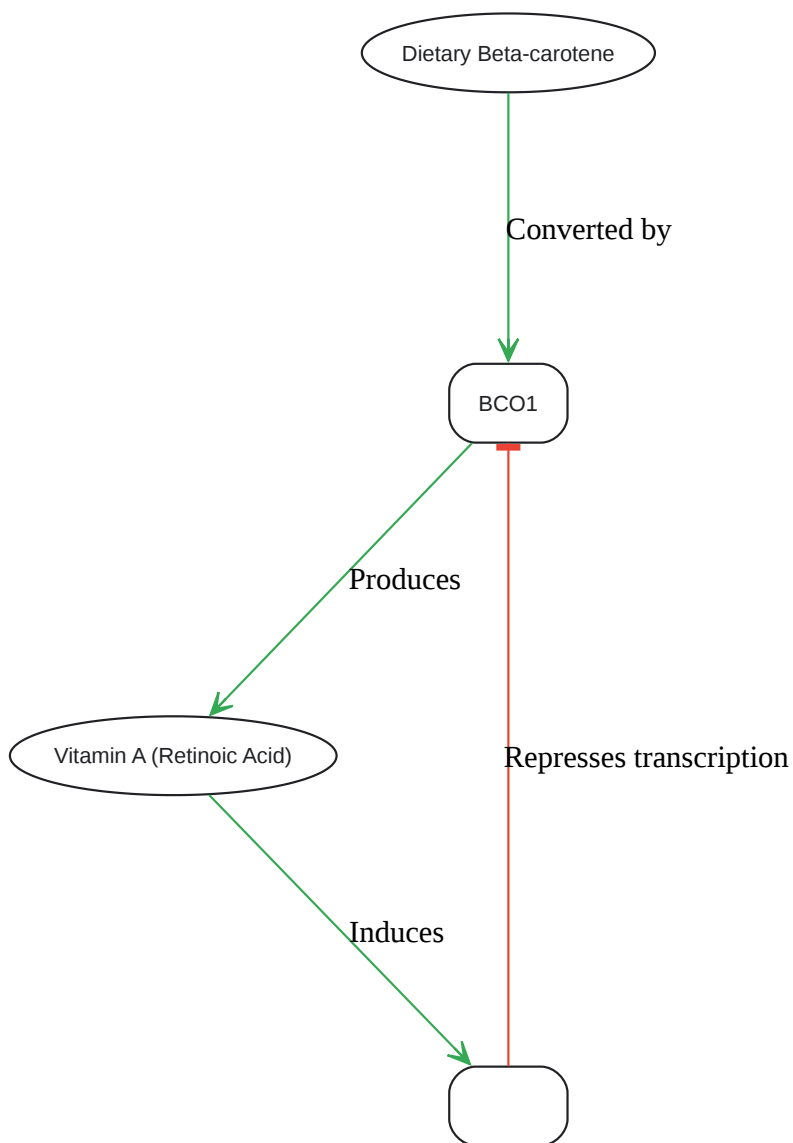
ISX primarily functions as a transcriptional regulator, directly binding to the promoter regions of its target genes to either activate or repress their expression. Its activity is implicated in several critical signaling pathways.

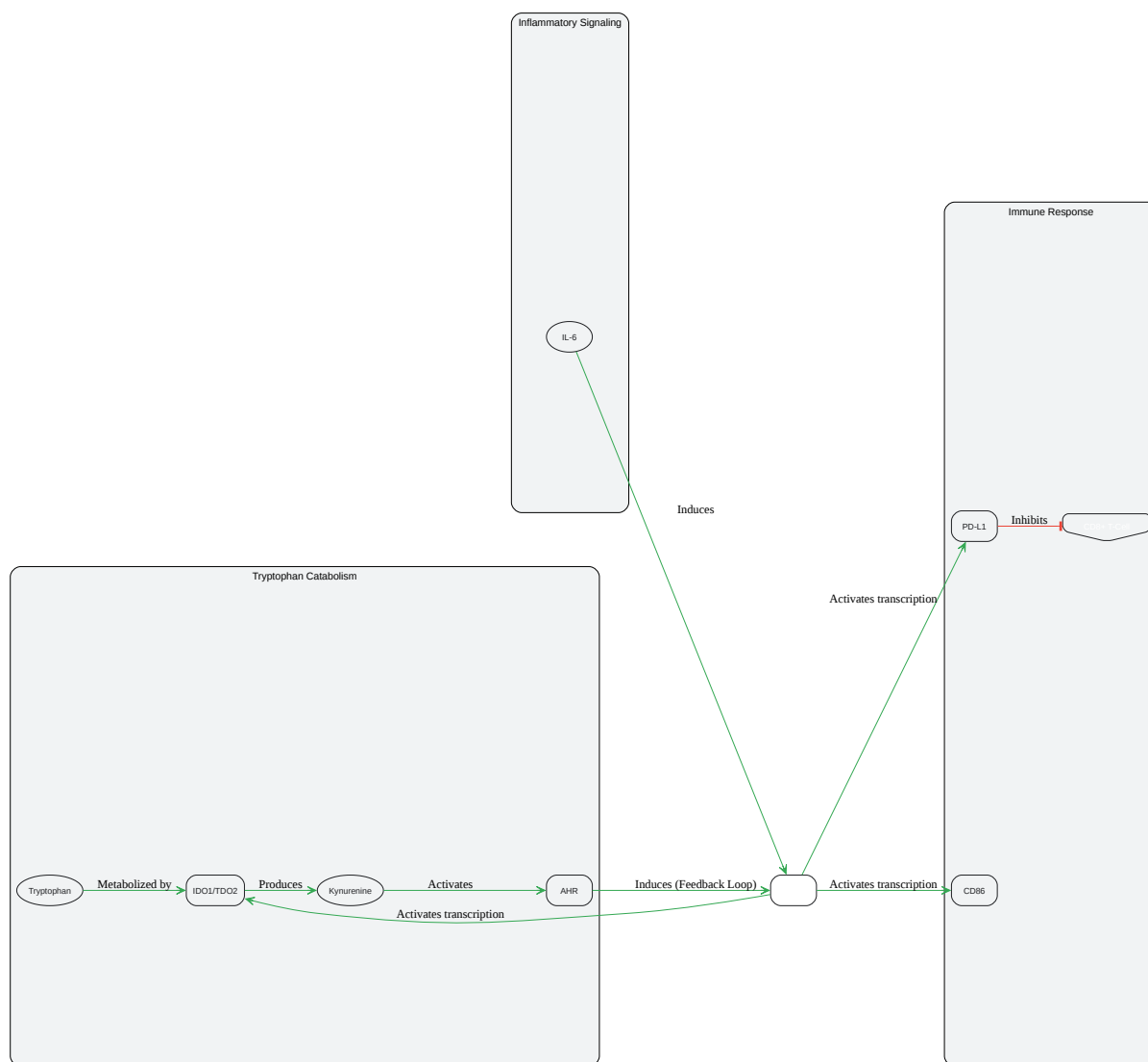
Regulation of Vitamin A Metabolism

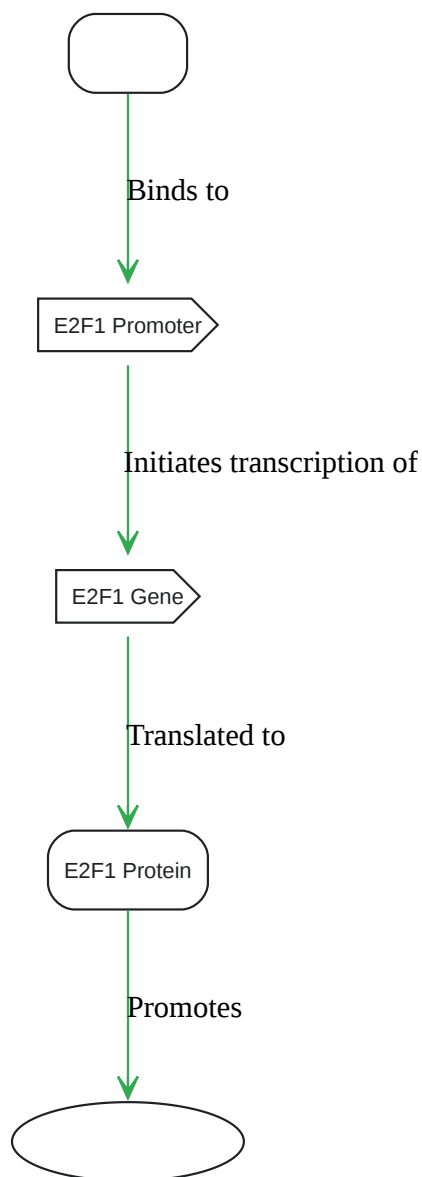
ISX is a key regulator of vitamin A homeostasis through its transcriptional control of the β -carotene 15,15'-monooxygenase (BCO1) gene. ISX acts as a transcriptional repressor of

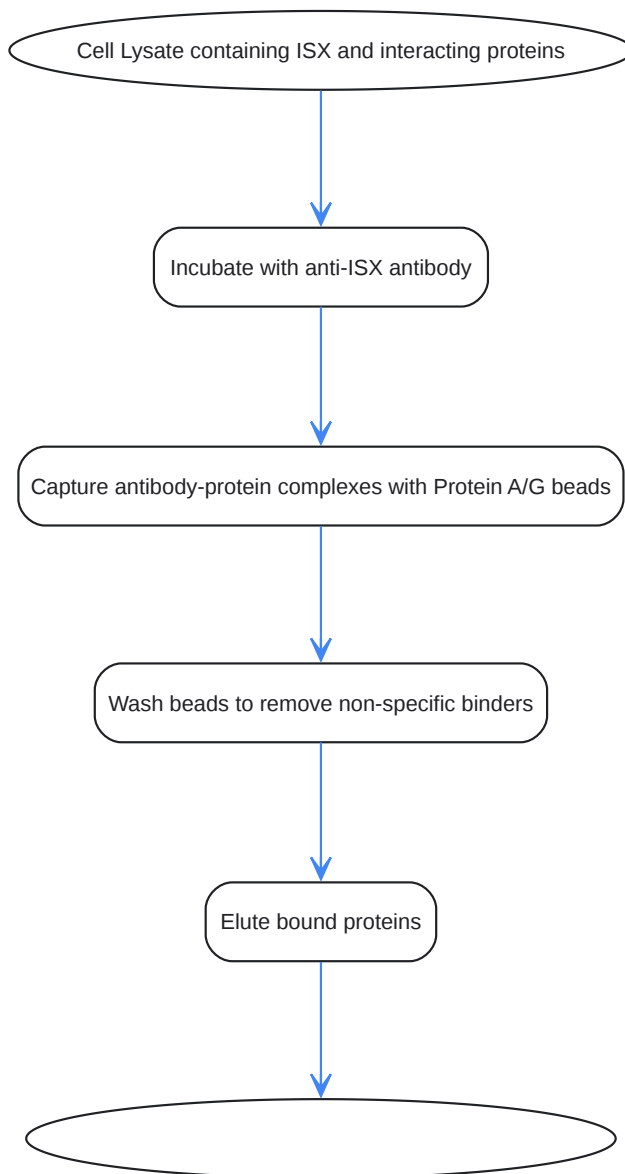
BCO1, an enzyme responsible for the conversion of dietary β -carotene into vitamin A. This regulatory mechanism is sensitive to retinoic acid, a derivative of vitamin A, creating a feedback loop to maintain appropriate vitamin A levels.

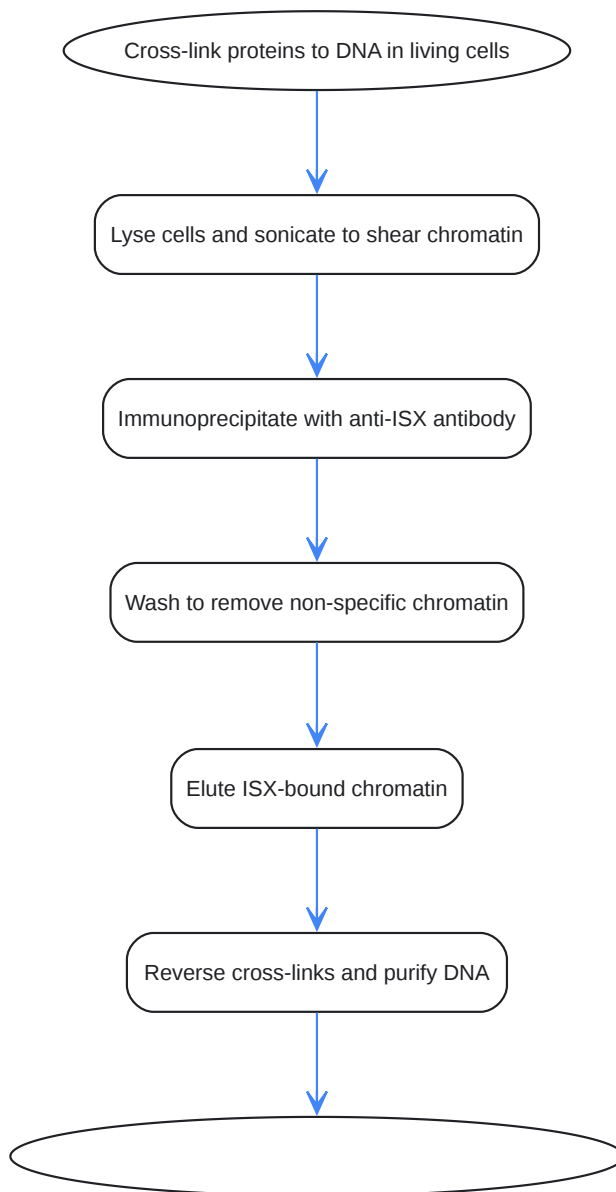
Diagram: ISX-mediated Regulation of Vitamin A Metabolism











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